

Application Notes and Protocols for Gene Expression Analysis

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Compound of Interest

Compound Name: *Ablacton*

Cat. No.: *B1205950*

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A NOTE ON THE TERM "**ABLACTON**": Initial searches for "**Ablacton**" in the context of gene expression analysis did not yield specific results. "**Ablacton**" is listed as a synonym for a mixture of hormonal substances in some chemical databases. However, the term is not commonly used in recent scientific literature regarding gene expression. In contrast, searches for similar-sounding compounds, "Aldactone" (the brand name for Spironolactone) and "Alantolactone," yielded substantial information on their roles in modulating gene expression. This document provides detailed application notes and protocols for these two compounds, which are of significant interest to researchers in pharmacology and drug development.

Spironolactone (Aldactone) in Gene Expression Analysis

Spironolactone is a synthetic steroid and a specific antagonist of aldosterone, acting primarily through competitive binding to the mineralocorticoid receptor (MR).[1] Its effects on gene expression are of interest in cardiovascular disease, hypertension, and other conditions related to aldosterone signaling.

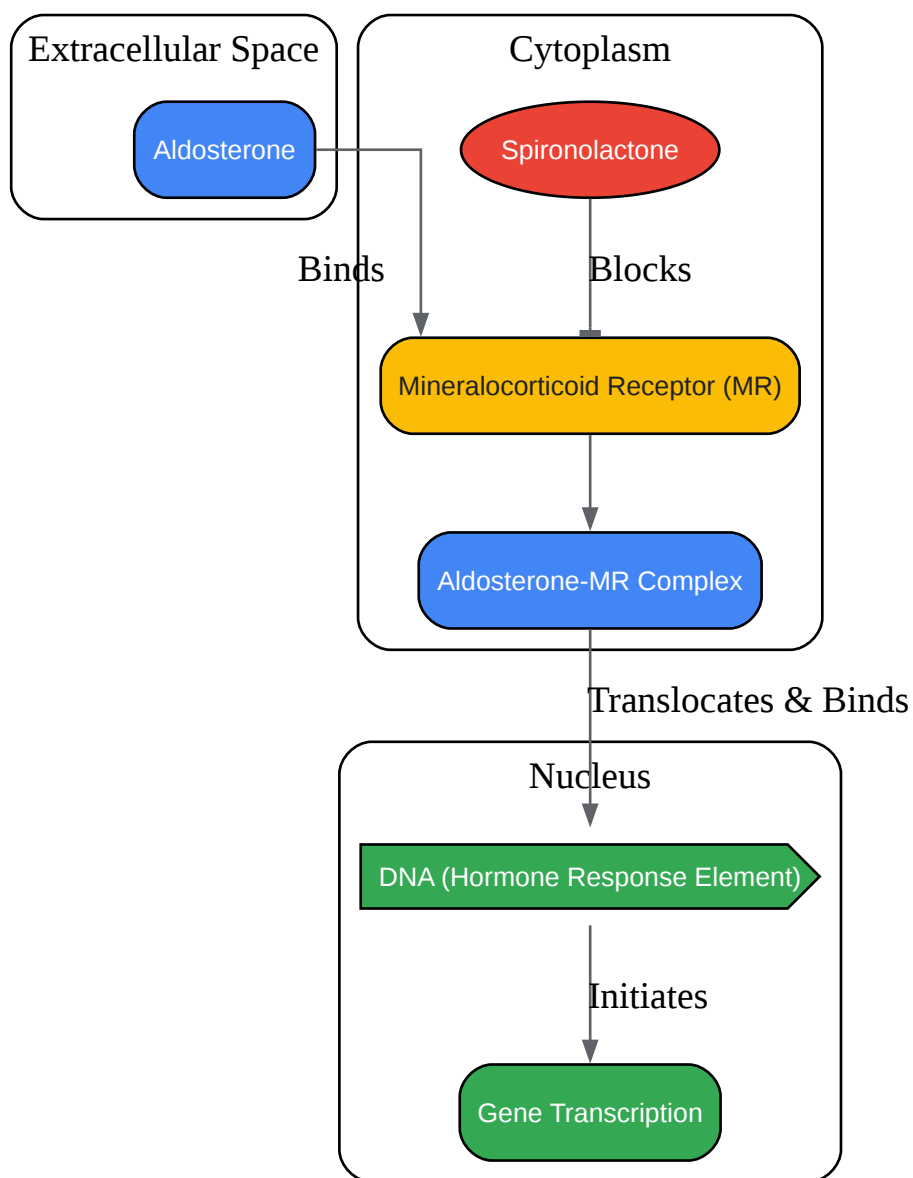
Application Notes

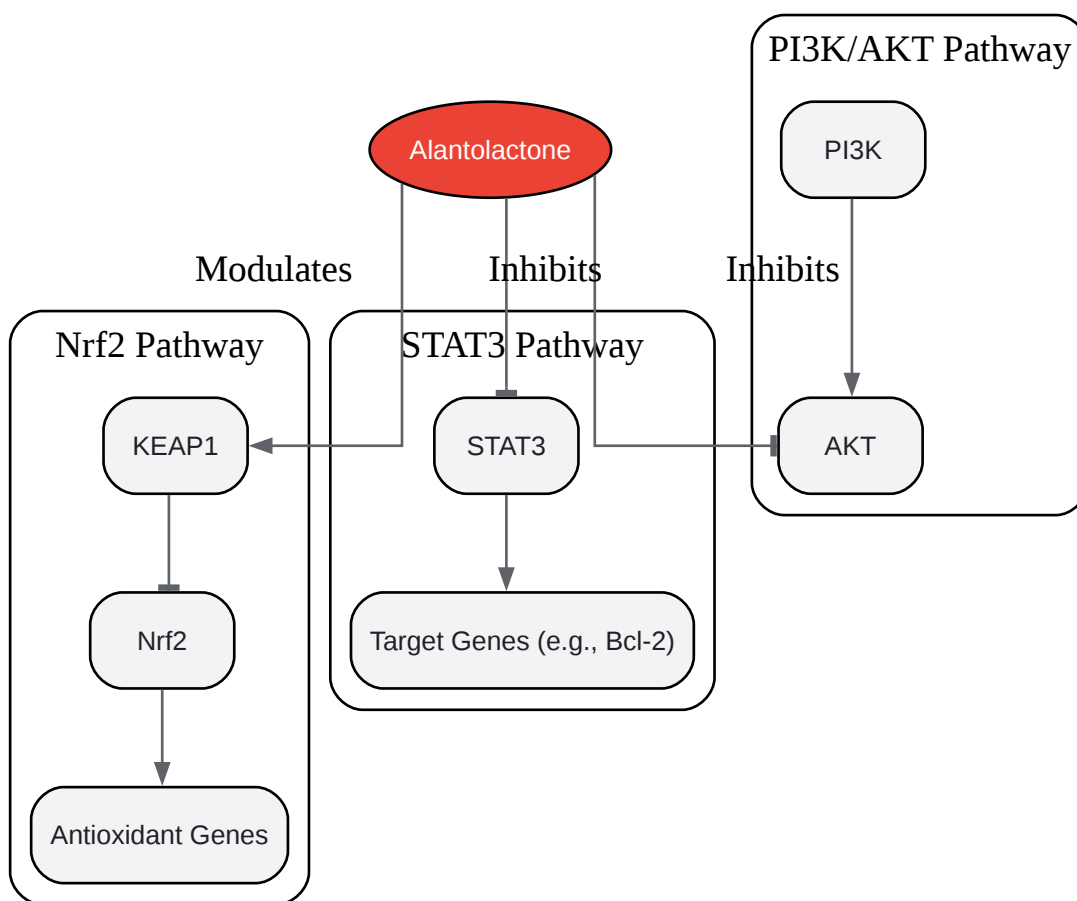
Spironolactone is utilized in gene expression studies to investigate its role as a mineralocorticoid receptor antagonist and its potential off-target effects. Key applications include:

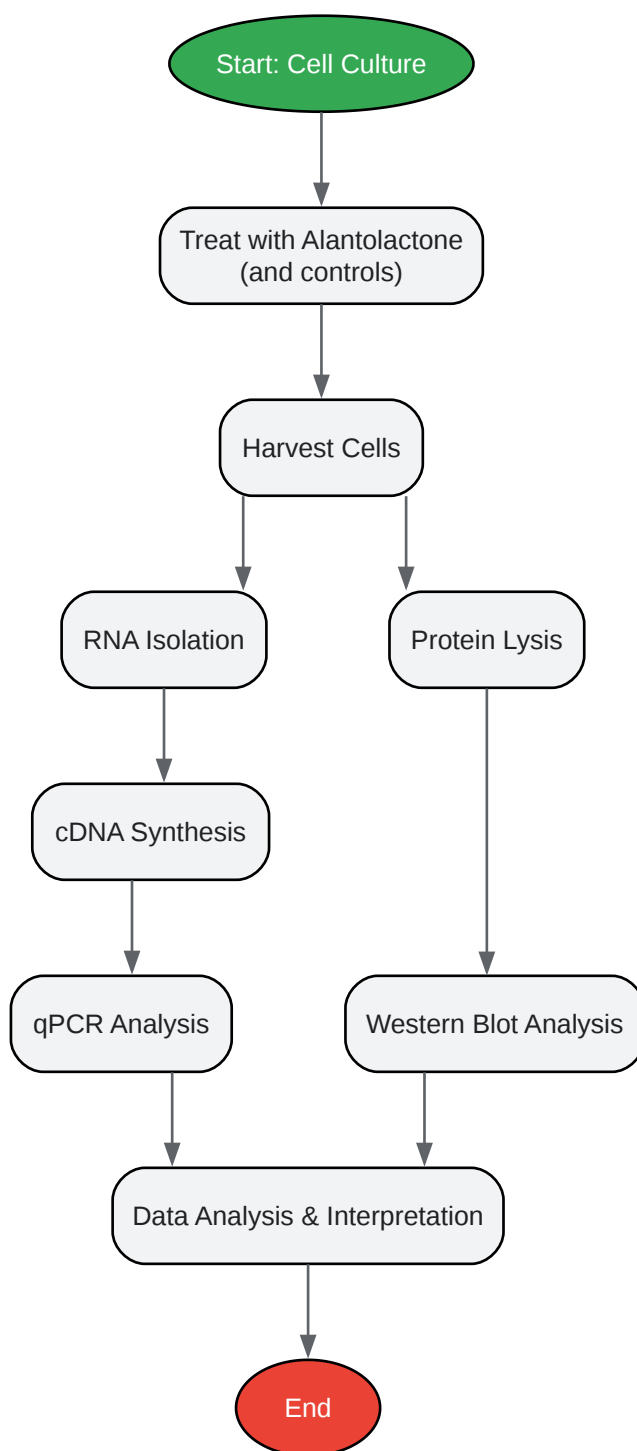
- **Antagonism of Aldosterone-Induced Gene Expression:** Spironolactone is used to block the transcriptional effects of aldosterone, which regulates genes involved in sodium and potassium balance, blood pressure, and fibrosis.
- **Cardiovascular and Renal Gene Regulation:** It has been shown to modulate the expression of genes implicated in cardiovascular and renal function, such as integrin beta3 and HCN proteins.[\[2\]](#)[\[3\]](#)
- **Inflammatory and Immune Response:** Studies have revealed that spironolactone can affect the expression of genes involved in inflammation and immunity, sometimes independently of the mineralocorticoid receptor.[\[1\]](#)[\[4\]](#)

Signaling Pathway

Spironolactone primarily acts by blocking the aldosterone signaling pathway. Aldosterone, a mineralocorticoid hormone, binds to the mineralocorticoid receptor (MR) in the cytoplasm. This complex then translocates to the nucleus, where it binds to hormone response elements on the DNA, leading to the transcription of target genes. Spironolactone competitively binds to the MR, preventing aldosterone from binding and initiating this transcriptional cascade.







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References

- 1. Effects of spironolactone on human blood mononuclear cells: mineralocorticoid receptor independent effects on gene expression and late apoptosis induction - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Spironolactone increases integrin beta3 gene expression in kidney and heart muscle cells - PubMed [pubmed.ncbi.nlm.nih.gov]
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- 4. Effects of spironolactone on human blood mononuclear cells: mineralocorticoid receptor independent effects on gene expression and late apoptosis induction - PubMed [pubmed.ncbi.nlm.nih.gov]
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